

Spectral differences between sulfide and sulfoxide forms of benzyl phenyl ether

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Compound of Interest

Compound Name: 1-(Benzyloxy)-4-(methylsulfanyl)benzene
CAS No.: 81499-30-1
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Technical Comparison Guide: Benzyl Phenyl Sulfide vs. Benzyl Phenyl Sulfoxide

Spectral Signatures, Physical Properties, and Synthetic Protocols

Executive Summary

In the metabolic study and synthesis of sulfur-containing pharmacophores, distinguishing between the thioether (sulfide) and its oxidized sulfoxide form is critical. While often referred to colloquially in the context of "benzyl phenyl ether" analogs, the chemically distinct species are Benzyl Phenyl Sulfide (BPS) and Benzyl Phenyl Sulfoxide (BPSO).

The Core Distinction:

- **IR Spectroscopy:** The appearance of a strong S=O stretching band at $\sim 1030\text{--}1050\text{ cm}^{-1}$ is the primary "smoking gun" for the sulfoxide.

- ¹H NMR: The oxidation of the sulfur atom introduces chirality, rendering the adjacent benzylic protons diastereotopic. This transforms the sulfide's singlet into a diagnostic AB quartet (or broad multiplet) in the sulfoxide.
- Physical State: A dramatic increase in melting point (approx. +80°C) is observed upon oxidation due to strong dipole-dipole interactions.

Chemical Identity & Physical Properties[1][2][3][4][5][6][7]

Feature	Benzyl Phenyl Sulfide (BPS)	Benzyl Phenyl Sulfoxide (BPSO)
Structure	Ph-CH ₂ -S-Ph	Ph-CH ₂ -S(=O)-Ph
CAS Number	831-91-4	833-82-9
Molecular Weight	200.30 g/mol	216.30 g/mol
Melting Point	40–44 °C (Low melting solid)	122–125 °C (Crystalline solid)
Solubility	High in non-polar solvents (Hexane, Et ₂ O)	High in polar organic solvents (EtOH, DCM, EtOAc)
Chirality	Achiral	Chiral at Sulfur (Racemic or Enantioenriched)

Spectral Deep Dive

A. Infrared Spectroscopy (FT-IR)

The most rapid method for monitoring oxidation progress.

- Sulfide (BPS): The spectrum is dominated by C–H stretches (3000–3100 cm⁻¹) and aromatic ring modes (1400–1600 cm⁻¹). The C–S stretch is weak and appears in the fingerprint region (600–700 cm⁻¹), making it poor for diagnosis.
- Sulfoxide (BPSO): Exhibits a strong, sharp band at 1030–1050 cm⁻¹. This corresponds to the S=O stretching vibration.

- Note: Over-oxidation to the Sulfone ($\text{Ph-CH}_2\text{-SO}_2\text{-Ph}$) is indicated by two bands: asymmetric stretch at $\sim 1300\text{--}1320\text{ cm}^{-1}$ and symmetric stretch at $\sim 1140\text{--}1160\text{ cm}^{-1}$.

B. ^1H NMR Spectroscopy (400 MHz, CDCl_3)

The nuclear magnetic resonance data provides subtle but definitive structural confirmation.

- The Benzylic Shift Anomaly:
 - Sulfide (BPS): The benzylic methylene protons ($-\text{CH}_2-$) appear as a singlet at δ 4.12 ppm.
 - Sulfoxide (BPSO): Surprisingly, the benzylic protons often shift slightly upfield or remain similar (approx. δ 3.98 – 4.05 ppm) due to the anisotropy of the S=O bond shielding the protons, countering the inductive deshielding.
- The Stereochemical Marker (Crucial):
 - Because the sulfoxide sulfur is a chiral center, the two benzylic protons are diastereotopic (and).
 - Observation: In high-resolution fields or specific solvents (e.g., Benzene-), the singlet splits into an AB quartet (Hz). In CDCl_3 , this may appear as a split singlet or a tight quartet depending on resolution.
 - Diagnostic Utility: If the benzylic peak is a clean singlet, you likely have the sulfide. If it shows "roofing" or splitting, it is the sulfoxide.

C. Mass Spectrometry (EI-MS)

- Sulfide (BPS): Parent ion m/z 200. Major fragment m/z 91 (Tropylium ion,) formed by cleavage of the C-S bond.
- Sulfoxide (BPSO): Parent ion m/z 216.

- Fragmentation: Often shows a weak molecular ion due to thermal instability.
- Diagnostic Loss: Look for $[M-16]^+$ (m/z 200) representing the loss of atomic oxygen, or $[M-17]^+$ (loss of OH).
- Rearrangement: Sulfoxides can undergo a McLafferty-like rearrangement or thermal elimination to form the corresponding aldehyde and thiol fragments in the source.

Experimental Protocol: Selective Oxidation

Objective: Selectively oxidize BPS to BPSO without forming the Sulfone.

Methodology: H₂O₂ / Lewis Acid Catalysis (Green Protocol)

This method utilizes a Lewis Acid catalyst to activate hydrogen peroxide, ensuring mono-oxygenation.

Reagents:

- Benzyl Phenyl Sulfide (1.0 equiv)[[1](#)]
- 30% Hydrogen Peroxide (, 1.1 equiv)
- Iron(III) Chloride (, 5 mol%) or similar Lewis Acid
- Solvent: Acetonitrile () or Methanol ()

Step-by-Step:

- Dissolution: Dissolve BPS (1 mmol) in

(5 mL) in a round-bottom flask.

- Catalyst Addition: Add

(0.05 mmol) and stir at room temperature for 5 minutes.

- Oxidant Addition: Add 30%

(1.1 mmol) dropwise over 10 minutes. Caution: Exothermic.

- Monitoring: Stir at Room Temperature. Monitor by TLC (Hexane/EtOAc 4:1).

- BPS

: ~0.8 (High)

- BPSO

: ~0.3 (Lower, more polar)

- Sulfone

: ~0.5 (Intermediate)

- Quench: Once BPS is consumed (approx. 30-60 min), quench with saturated

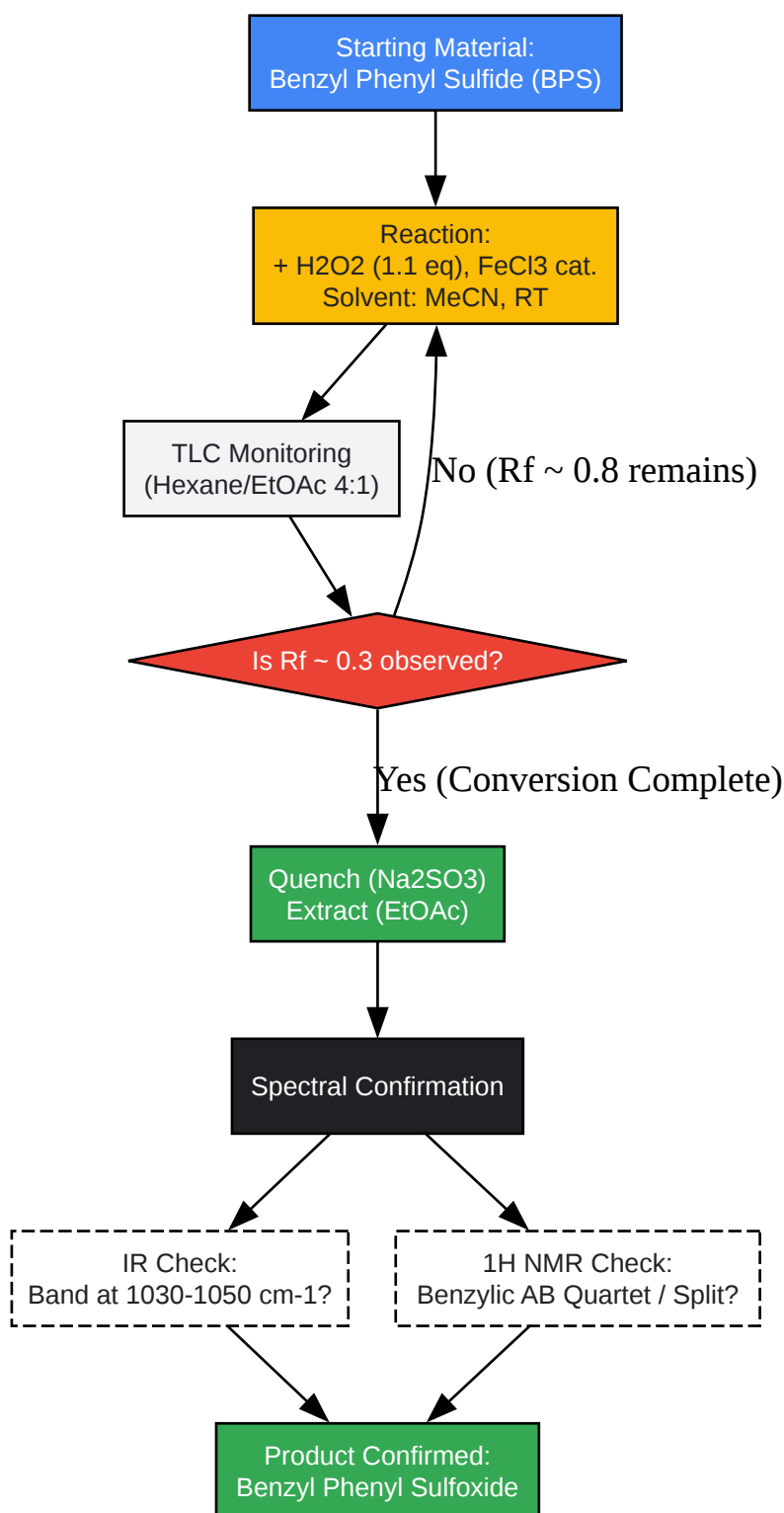
solution to destroy excess peroxide.

- Extraction: Extract with Ethyl Acetate (3x), wash with brine, dry over

.

- Purification: Concentrate in vacuo. Recrystallize from Ethanol/Hexane if necessary (Target MP: 122–125 °C).

Workflow Visualization (Graphviz)



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Caption: Logical workflow for the selective oxidation of BPS to BPSO and spectral validation steps.

References

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